

# Denfivontinib investigational cancer therapy

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## Compound Focus: Denfivontinib

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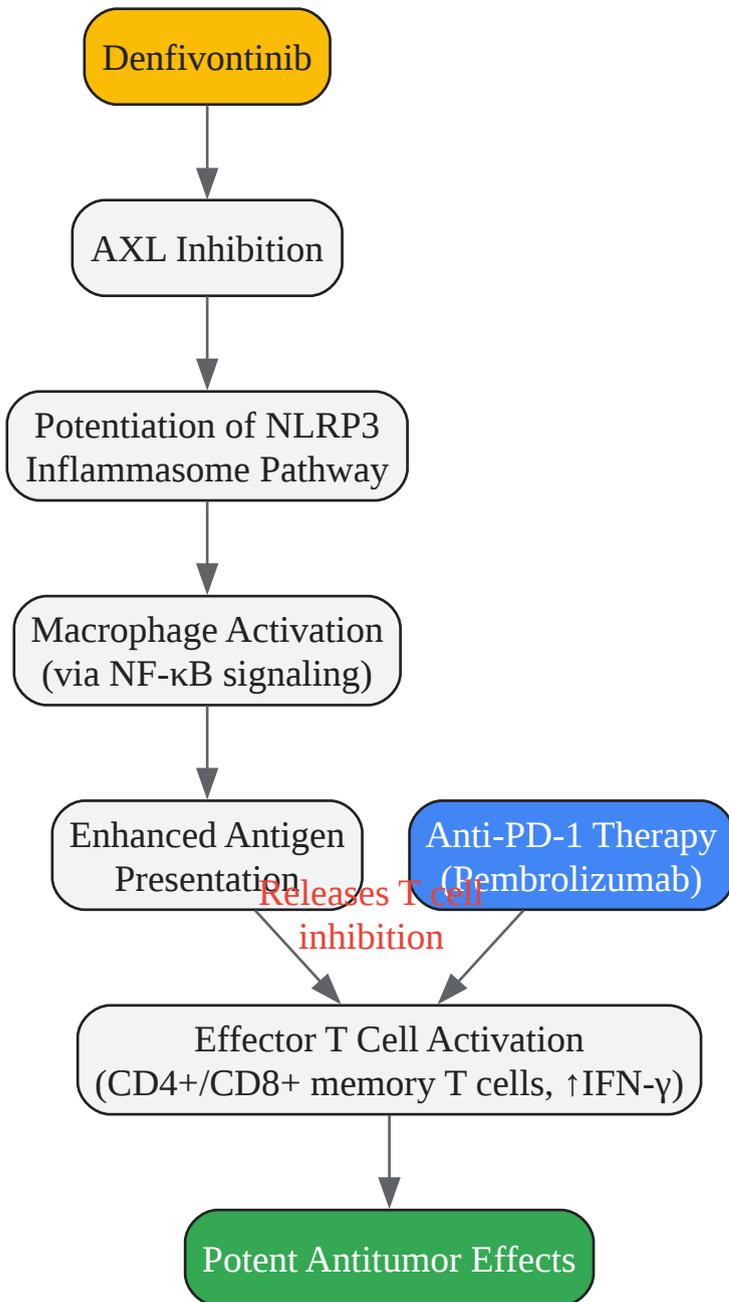
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## Mechanism of Action and Key Data

**Denfivontinib** is designed to enhance the body's immune response against cancer, particularly when used in combination with existing immunotherapies.

- **Primary Mechanism:** By inhibiting the AXL receptor, **denfivontinib** counteracts processes that help tumors evade the immune system and promotes the formation of the NLRP3 inflammasome [1] [2]. This leads to macrophage activation and a cascade of immune-stimulating events [1].
- **Combinatorial Effect with Immunotherapy:** Preclinical studies in patient-derived xenograft models of non-small cell lung cancer (NSCLC) show that combining **denfivontinib** with the anti-PD-1 therapy pembrolizumab yields superior anti-tumor effects compared to either agent alone [1] [2]. The diagram below illustrates this synergistic mechanism.



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*Synergistic mechanism of **Denfivontinib** with Anti-PD-1 therapy*

## Experimental Protocols from Key Studies

For researchers seeking to understand or replicate the foundational studies, here is a summary of the core methodologies from a pivotal 2024 study [1].

Experimental Element	Protocol Details
In Vivo Model	<b>Humanized mouse model</b> (CD34+ hematopoietic stem cell-engrafted NOD/SCID gamma mice) implanted with a patient-derived xenograft (PDX) from an NSCLC patient [1].
Treatment Groups & Dosing	Mice allocated to: Vehicle control; Denfivontinib (30 mg/kg, orally, daily); Pembrolizumab (10 mg/kg, intraperitoneally, every 5 days); Combination therapy [1].
Tumor Measurement	Tumor volume measured multiple times per week using digital calipers. Volume calculated as: ( $V = \text{length} \times \text{width}^2 \times 0.52$ ) [1].
Immune Cell Analysis	Harvested tumor tissues were physically and enzymatically dissociated into single cells. Cells were stained with fluorescently-labeled antibodies against human immune cell surface markers (e.g., CD3, CD4, CD8, CD45RO for T cells; CD14, CD11b, CD80, HLA-DR for myeloid cells) and analyzed by <b>flow cytometry</b> [1].

## Clinical Development Context

**Denfivontinib** is part of a growing field of research into combination therapies to overcome resistance to immune checkpoint inhibitors [1]. Its development path includes:

- **Ongoing Trials:** A clinical trial targeting patients with solid cancers is ongoing (**NCT05971862**) [1]. PDS Biotechnology is also advancing a related Phase 3 program combining its investigational immunotherapy PDS0101 with PDS01ADC (an IL-12 fused antibody-drug conjugate) and a checkpoint inhibitor [3].
- **Regulatory Pathway:** As an investigational drug, it must complete the FDA's IND process, which requires detailed data on animal studies, manufacturing, and clinical protocols to ensure patient safety before human trials can begin [4].

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## References

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2. Denfivontinib Activates Effector T Cells Through the NLRP3 ... [yonsei.elsevierpure.com]
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